

Application Notes and Protocols: Phoslactomycin E Antifungal Activity

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Compound of Interest

Compound Name: *Phoslactomycin E*

Cat. No.: B15560059

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Introduction

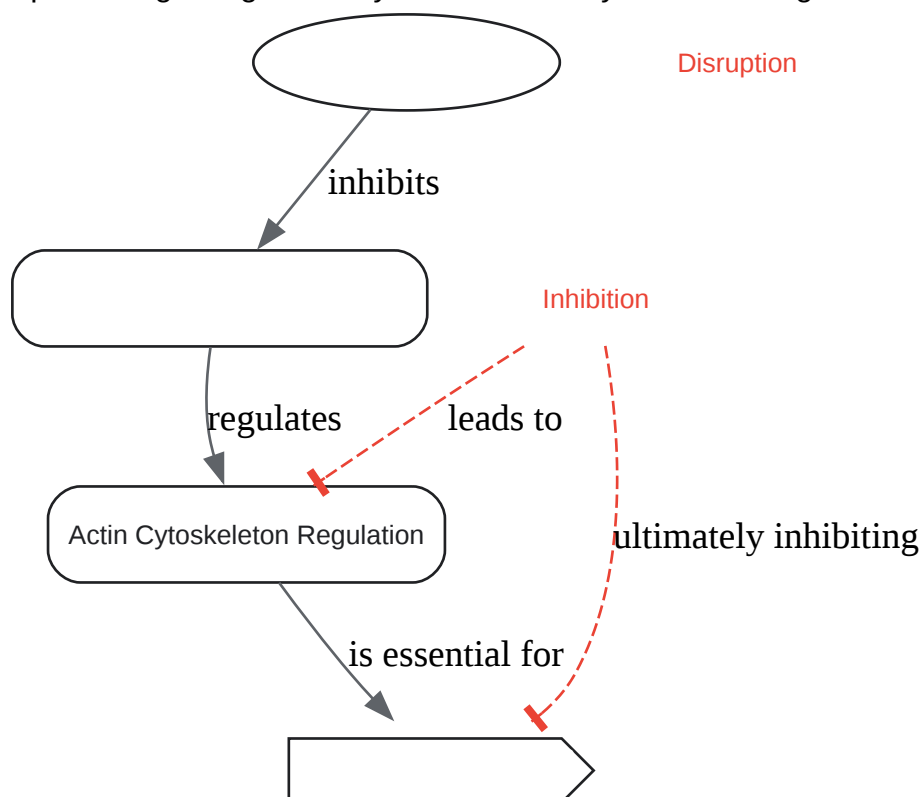
Phoslactomycins (PLMs) are a family of natural products isolated from *Streptomyces* species that have garnered significant interest for their diverse biological activities, including antifungal, antibacterial, and antitumor properties[1][2]. This family of compounds, designated as PLM A through G, primarily functions through the inhibition of protein serine/threonine phosphatase 2A (PP2A), a critical regulator of numerous cellular processes[1][3][4]. **Phoslactomycin E** (PLM E), a member of this family, has demonstrated notable antifungal activity against a range of fungi, including phytopathogenic species such as *Botrytis cinerea* and *Alternaria kikuchiana*, as well as the opportunistic human pathogen *Aspergillus fumigatus*[5][6].

These application notes provide a detailed protocol for testing the antifungal activity of **Phoslactomycin E**, enabling researchers to assess its efficacy against various fungal strains. The provided methodology is based on established standards for antifungal susceptibility testing (AFST) and is designed to determine the Minimum Inhibitory Concentration (MIC) of the compound.

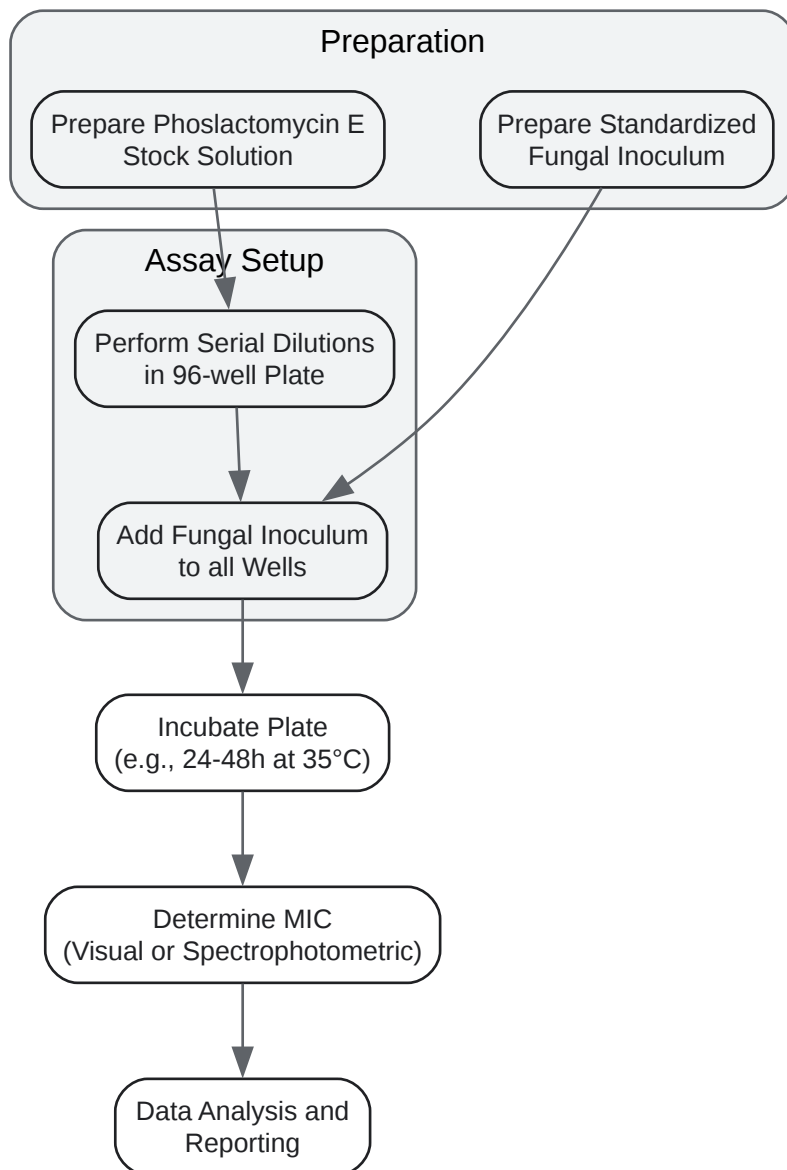
Mechanism of Action: Inhibition of Protein Phosphatase 2A

The primary molecular target of the phoslactomycin family is the serine/threonine protein phosphatase 2A (PP2A)[1]. PP2A plays a crucial role in the regulation of cell cycle progression, signal transduction, and the organization of the cellular cytoskeleton[3][7]. By inhibiting PP2A, phoslactomycins disrupt these essential cellular functions, leading to cell cycle arrest and apoptosis in susceptible organisms[1]. In fungi, this disruption of cellular signaling and cytoskeletal dynamics is believed to be a key contributor to the observed antifungal effects[7][8].

Proposed Signaling Pathway of Phoslactomycin E Antifungal Activity



Experimental Workflow for Antifungal Susceptibility Testing



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